

Technical Guide on the Safe Handling of 4,7-Dibromo-1,10-phenanthroline

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Compound of Interest

Compound Name: 4,7-Dibromo-1,10-phenanthroline

Cat. No.: B179087

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of safety and handling precautions for **4,7-Dibromo-1,10-phenanthroline**. A comprehensive Safety Data Sheet (SDS) with detailed GHS classification for this specific compound is not readily available. Therefore, much of the hazard and handling information presented here is extrapolated from the parent compound, 1,10-phenanthroline. Users should always consult the most current SDS provided by their supplier and conduct a thorough risk assessment before handling this chemical.

Introduction

4,7-Dibromo-1,10-phenanthroline is a bidentate ligand utilized in coordination chemistry, particularly in the synthesis of metal complexes for applications in catalysis, luminescent materials, and as biological probes. Its chemical structure, featuring bromine substitutions on the phenanthroline backbone, imparts specific electronic and steric properties that are valuable in research and development. However, these structural features also necessitate careful handling to mitigate potential health and environmental risks. This guide provides an in-depth overview of the known safety precautions and handling procedures for **4,7-Dibromo-1,10-phenanthroline**.

Hazard Identification and Classification

While a specific GHS classification for **4,7-Dibromo-1,10-phenanthroline** is not widely published, the parent compound, 1,10-phenanthroline, is classified as follows. It is prudent to

handle the dibromo-derivative with at least the same level of caution.

Based on 1,10-Phenanthroline:

- Acute Oral Toxicity: Category 3 (Toxic if swallowed).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Hazardous to the Aquatic Environment, Acute Hazard: Category 1 (Very toxic to aquatic life).
[\[1\]](#)
- Hazardous to the Aquatic Environment, Long-Term Hazard: Category 1 (Very toxic to aquatic life with long lasting effects).[\[1\]](#)

Potential Hazards of **4,7-Dibromo-1,10-phenanthroline**:

- Ingestion: May be toxic if swallowed.
- Inhalation: May be harmful if inhaled, potentially causing respiratory tract irritation.[\[1\]](#)
- Skin Contact: May cause skin irritation.[\[1\]](#)
- Eye Contact: May cause eye irritation.[\[1\]](#)

Physical and Chemical Properties

A compilation of available quantitative data for **4,7-Dibromo-1,10-phenanthroline** is presented below.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₆ Br ₂ N ₂	[4] [5] [6]
Molecular Weight	338.00 g/mol	[4] [5] [6]
Appearance	White to yellow to green crystal/powder.	[6]
Melting Point	236 °C	[5] [6]
Boiling Point	466.6 ± 40.0 °C (Predicted)	[5]
Density	1.915 ± 0.06 g/cm ³ (Predicted)	[5]
Purity	≥ 98% (HPLC)	[6]

Handling and Storage

Proper handling and storage procedures are critical to ensure the safety of laboratory personnel and the integrity of the compound.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid generating and inhaling dust.[\[1\]](#)
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)[\[2\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#)
- Use non-sparking tools.[\[1\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)
- Keep the container tightly closed.

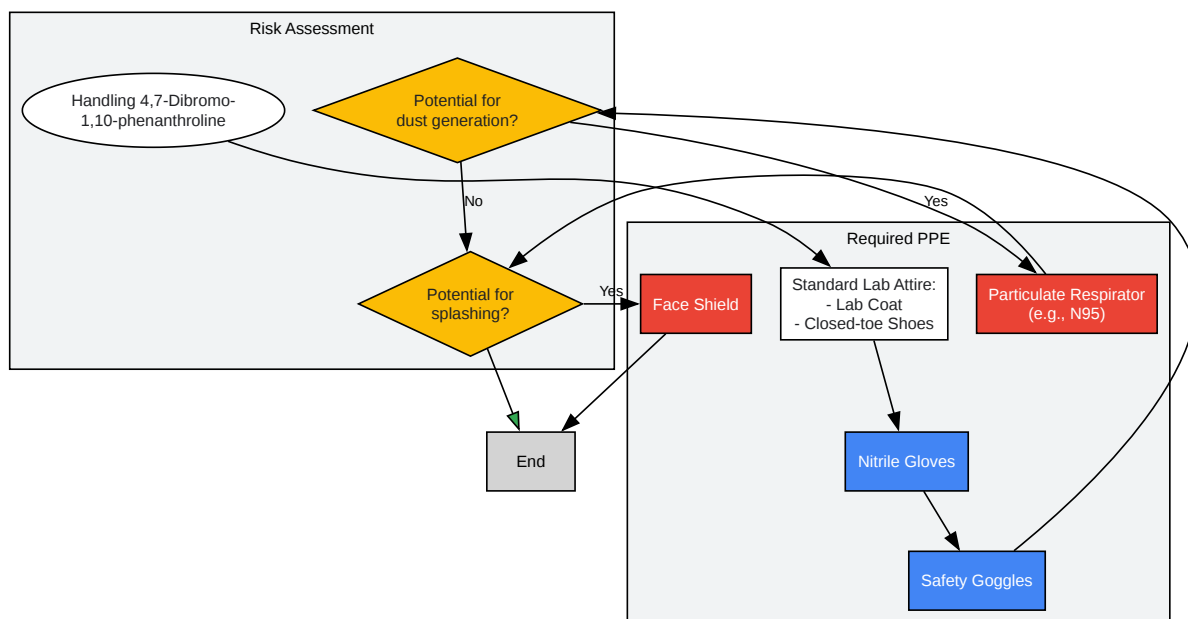
- Store away from strong oxidizing agents and strong acids.[2]
- Some sources recommend storing under an inert gas (nitrogen or argon) at 2-8°C.[5]

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are essential to minimize exposure.

Exposure Control	Recommendation
Engineering Controls	Use in a well-ventilated area. A chemical fume hood is recommended. Ensure eyewash stations and safety showers are readily accessible.
Eye/Face Protection	Wear chemical safety goggles or glasses that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
Skin Protection	Wear appropriate protective gloves (e.g., nitrile) and a lab coat to prevent skin exposure.
Respiratory Protection	If dust is generated and engineering controls are insufficient, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a particulate filter.
Hygiene Measures	Handle in accordance with good industrial hygiene and safety practices. Wash hands before breaks and at the end of the workday.

Personal Protective Equipment (PPE) Selection Guide



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Caption: PPE selection workflow for handling **4,7-Dibromo-1,10-phenanthroline**.

First-Aid Measures

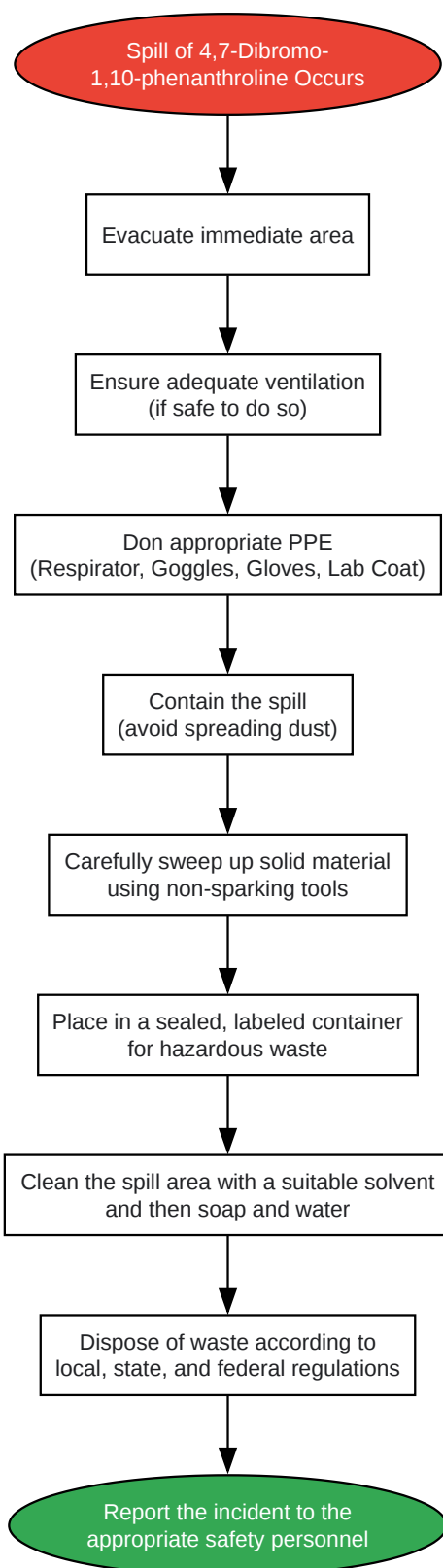
In case of exposure, follow these first-aid procedures and seek medical attention.

Exposure Route	First-Aid Procedure
Ingestion	If swallowed, immediately call a POISON CENTER or doctor/physician. Rinse mouth. Do NOT induce vomiting.[1][2]
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[7]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[7]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.[7]

Accidental Release Measures

In the event of a spill, follow these steps to ensure safety and proper cleanup.

Spill Response Workflow



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Caption: Spill response workflow for **4,7-Dibromo-1,10-phenanthroline**.

Stability and Reactivity

Understanding the chemical stability and reactivity is crucial for safe storage and handling.

- **Reactivity:** Generally stable under normal conditions.
- **Conditions to Avoid:** Incompatible products, excess heat, and exposure to moisture.[\[2\]](#) Avoid dust formation.[\[2\]](#)
- **Incompatible Materials:** Strong oxidizing agents and strong acids.[\[2\]](#)
- **Hazardous Decomposition Products:** Under fire conditions, may produce carbon monoxide (CO), carbon dioxide (CO₂), and nitrogen oxides (NO_x).

Toxicological and Ecological Information

Detailed toxicological studies specifically on **4,7-Dibromo-1,10-phenanthroline** are not readily available. The information below is based on the parent compound, 1,10-phenanthroline.

Toxicological Information (based on 1,10-phenanthroline):

Metric	Value	Species
LD50 Oral	132 mg/kg	Rat

- **Carcinogenicity:** No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC or NTP.

Ecological Information (based on 1,10-phenanthroline):

- This substance is very toxic to aquatic life with long-lasting effects.[\[1\]](#)
- Do not allow the product to enter drains or waterways.

Disposal Considerations

Chemical waste must be disposed of in accordance with local, state, and federal regulations.

- Dispose of contents/container to an approved waste disposal plant.[1][2]
- Do not mix with other waste.
- Handle uncleaned containers as you would the product itself.

Experimental Protocols

No specific experimental protocols for the safe handling of **4,7-Dibromo-1,10-phenanthroline** were found in the search results. However, standard laboratory procedures for handling toxic, solid chemicals should be strictly followed. This includes:

- Weighing: Always weigh the solid material inside a chemical fume hood or a balance enclosure to prevent the dispersion of dust.
- Dissolving: When preparing solutions, add the solid to the solvent slowly to avoid splashing. Ensure the process is conducted in a fume hood.
- Reactions: Set up reactions involving this compound within a fume hood. Monitor the reaction for any signs of incompatibility or hazardous by-product formation.

Researchers should develop a detailed, experiment-specific protocol that incorporates the safety information from this guide and the supplier's SDS before commencing any work.

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